

Safety data sheet (SDS) for pyridine N-oxide acetamide derivatives

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Compound of Interest

Compound Name: *N-[(1-oxidopyridin-1-ium-2-yl)methyl]acetamide*

CAS No.: 53175-17-0

Cat. No.: B3270640

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Part 1: Executive Summary & Chemical Identity

1.1 The Scaffold This technical guide addresses the safety and handling profile of Pyridine N-oxide Acetamide derivatives. These compounds are increasingly prevalent in medicinal chemistry, particularly as kinase inhibitors and anti-infective agents. They represent a "hybrid" pharmacophore combining the polar, oxidatively metabolic-resistant Pyridine N-oxide motif with the hydrogen-bonding capability of an Acetamide.

1.2 The "Composite" Hazard Profile Unlike commodity chemicals with established SDSs, novel derivatives in this class lack specific toxicological data. Therefore, this guide utilizes a Fragment-Based Toxicity Assessment (FBTA). Researchers must treat these compounds as possessing the sum of hazards associated with their constituent moieties:

- The N-Oxide Core: Potential for thermal instability (energetic decomposition) and metabolic reduction.
- The Acetamide Linker: Known Group 2B Carcinogen (IARC) and hepatotoxin.

- The Synthetic Process: High-risk oxidation steps involving organic peroxides (mCPBA).

Part 2: The Hazard Matrix (GHS Classification Logic)

This section provides the logic for generating an internal SDS for a novel derivative.

Health Hazards (Toxicological)

Hazard Class	GHS Category	Signal Word	H-Code	Justification (Mechanism)
Carcinogenicity	Cat. [1] [2] 2	Warning	H351	Acetamide Moiety: Acetamide is classified as "Suspected of causing cancer" (IARC Group 2B). [3] Chronic exposure typically targets the liver [1] .
Acute Tox. [4] (Oral)	Cat. 4	Warning	H302	Pyridine N-oxide: LD50 (Oral, Rat) is generally >1000 mg/kg, but derivatives often show increased potency due to improved bioavailability [2] .
Skin/Eye Irrit.	Cat. 2/2A	Warning	H315/H319	Polarity: The N-oxide bond creates a strong dipole, acting as a mucous membrane irritant.
STOT - Rep. Exp.	Cat. 2	Warning	H373	Hepatotoxicity: Metabolic hydrolysis of the acetamide releases

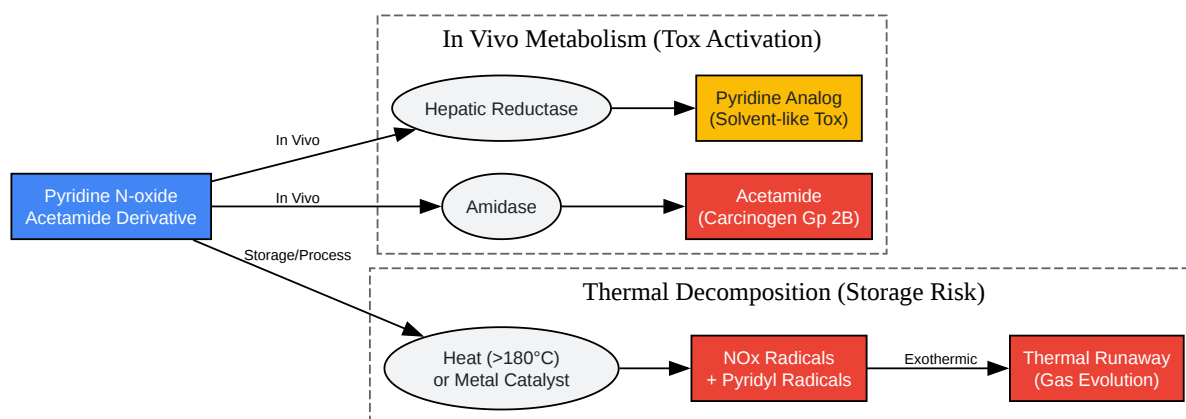
ammonia/acetate
; reduction of N-
oxide releases
pyridine. Both
stress hepatic
enzymes
(CYP450) [3].

Physical Hazards (Energetic & Stability)

- Thermal Instability: Pyridine N-oxides are generally stable up to ~200°C. However, the N-O bond is thermodynamically unstable relative to the parent pyridine.
 - Risk:[1][3][5][6] In the presence of electron-withdrawing groups (e.g., -NO₂) or transition metals (Cu, Fe), the decomposition onset temperature () drops significantly, leading to rapid gas evolution () [4].
- Explosive Precursors: The synthesis (via mCPBA or) introduces peroxide hazards. Residual peroxides in the isolated solid are the #1 safety risk for this class.

Part 3: Metabolic & Decomposition Pathways (Visualization)

The following diagram illustrates the dual metabolic fate of these derivatives and the critical thermal decomposition pathway that dictates storage stability.



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Caption: Figure 1. Dual hazard pathways: Metabolic activation leading to carcinogenic acetamide release (top) and thermal decomposition risks leading to runaway reactions (bottom).

Part 4: Synthesis Safety & Handling Protocols

This section details the "Process SDS"—how to make the compound without causing an incident.

The Oxidation Step (Critical Control Point)

The standard synthesis involves oxidizing a pyridine-acetamide precursor using meta-Chloroperbenzoic acid (mCPBA).

Protocol 1: Safe Oxidation & Quenching

- Hazard: mCPBA is shock-sensitive in high purity. The reaction is exothermic.
- Control:

- Dissolve mCPBA in solvent (DCM or EtOAc) before addition. Do not add solid mCPBA to a warm reaction mixture.
- The Starch-Iodide Test: Never concentrate the reaction mixture without testing for peroxides.
 - Step: Dip a starch-iodide paper into the organic layer.
 - Result: Blue/Black = Active Peroxides present. DO NOT ROTAVAP.
- Quenching: Add saturated aqueous Sodium Thiosulfate () or Sodium Bisulfite () until the starch-iodide test is negative (remains white).

Workup & Isolation

- Solubility Trap: Pyridine N-oxides are highly polar and water-soluble.
- Extraction: Use Chloroform/Isopropanol (3:1) or n-Butanol for extraction from aqueous quench layers to avoid yield loss.
- Drying: Do not use oven drying above 60°C. Use vacuum desiccation over

Storage Logic

- Hygroscopicity: The N-oxide oxygen is a hydrogen bond acceptor. These compounds absorb water rapidly, forming sticky gums that are difficult to handle.
- Condition: Store under Argon/Nitrogen at 2-8°C.
- Container: Amber glass (light sensitive).

Part 5: Emergency Response & Waste Management

Fire Fighting

- Media: Water spray, Dry Chemical,

.[\[7\]](#)

- Specific Hazard: Combustion generates Nitrogen Oxides (
). These are highly toxic pulmonary irritants. Firefighters must wear full SCBA.[\[8\]](#)
- Decomposition: If the material is involved in a fire, the N-oxide oxygen can act as an internal oxidizer, potentially accelerating combustion.

Accidental Release (Spill)

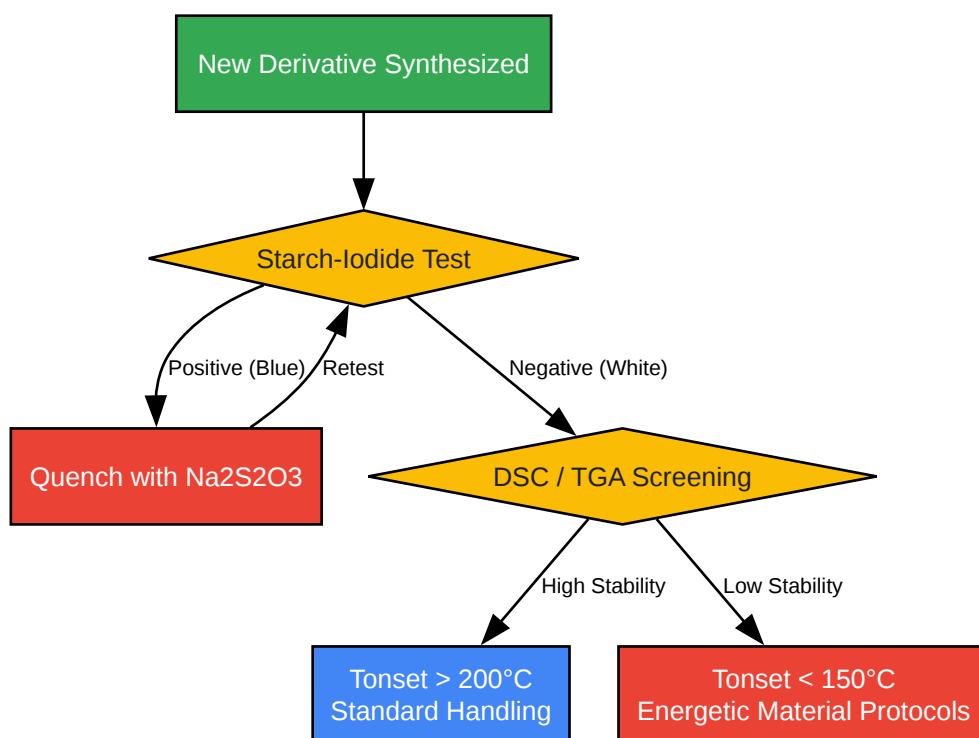
- Evacuate: If dust is visible, clear the area (inhalation risk).
- PPE: Nitrile gloves (double gloved), N95 or P100 respirator, safety goggles.
- Neutralization: Not required for the solid, but treat as a cytotoxic spill.
- Clean-up: Wet sweep (mist with water) to prevent dust generation. Do not use a standard vacuum cleaner (dust explosion risk).

Waste Disposal

- Stream: High BTU Organic Waste (Incineration).
- Labeling: Must be tagged as "Potentially Carcinogenic" (due to Acetamide) and "Oxidizer Compatible" (due to N-oxide).

Part 6: Safety Decision Logic (Workflow)

Use this flowchart to determine the handling category of a new derivative.



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Caption: Figure 2. Safety decision logic for handling new N-oxide derivatives. DSC = Differential Scanning Calorimetry.[9]

Part 7: References

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